

Application Notes and Protocols for Evaluating PKM2 Activator 5

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Compound of Interest

Compound Name: PKM2 activator 5

Cat. No.: B12397276

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Introduction

Pyruvate Kinase M2 (PKM2) is a key glycolytic enzyme that is frequently upregulated in cancer cells.[1][2] It plays a crucial role in regulating cell metabolism, promoting the Warburg effect, where cancer cells favor glycolysis over oxidative phosphorylation even in the presence of oxygen.[2][3][4] PKM2 can exist in two main forms: a highly active tetramer and a less active dimer.[1][3][4] In tumor cells, the dimeric form is predominant and contributes to anabolic metabolism, supporting cell proliferation.[1][3] Small molecule activators that stabilize the active tetrameric form of PKM2 are of significant interest as potential cancer therapeutics, as they can shift cancer cell metabolism back towards oxidative phosphorylation and suppress tumor growth.[1][4][5]

PKM2 activator 5 has been identified as a potent activator of PKM2 with an AC50 value of 0.316 μ M.[6] These application notes provide a comprehensive guide for the experimental design and detailed protocols to evaluate the efficacy and mechanism of action of **PKM2 activator 5**.

Data Presentation

Table 1: Biochemical Potency of **PKM2 Activator 5**

Compound	Target	Assay Type	Endpoint	Potency (AC50)
PKM2 Activator 5	PKM2	Enzyme Kinetics	Activation	0.316 μ M ^[6]

Table 2: Expected Outcomes of **PKM2 Activator 5** Treatment in Cellular Assays

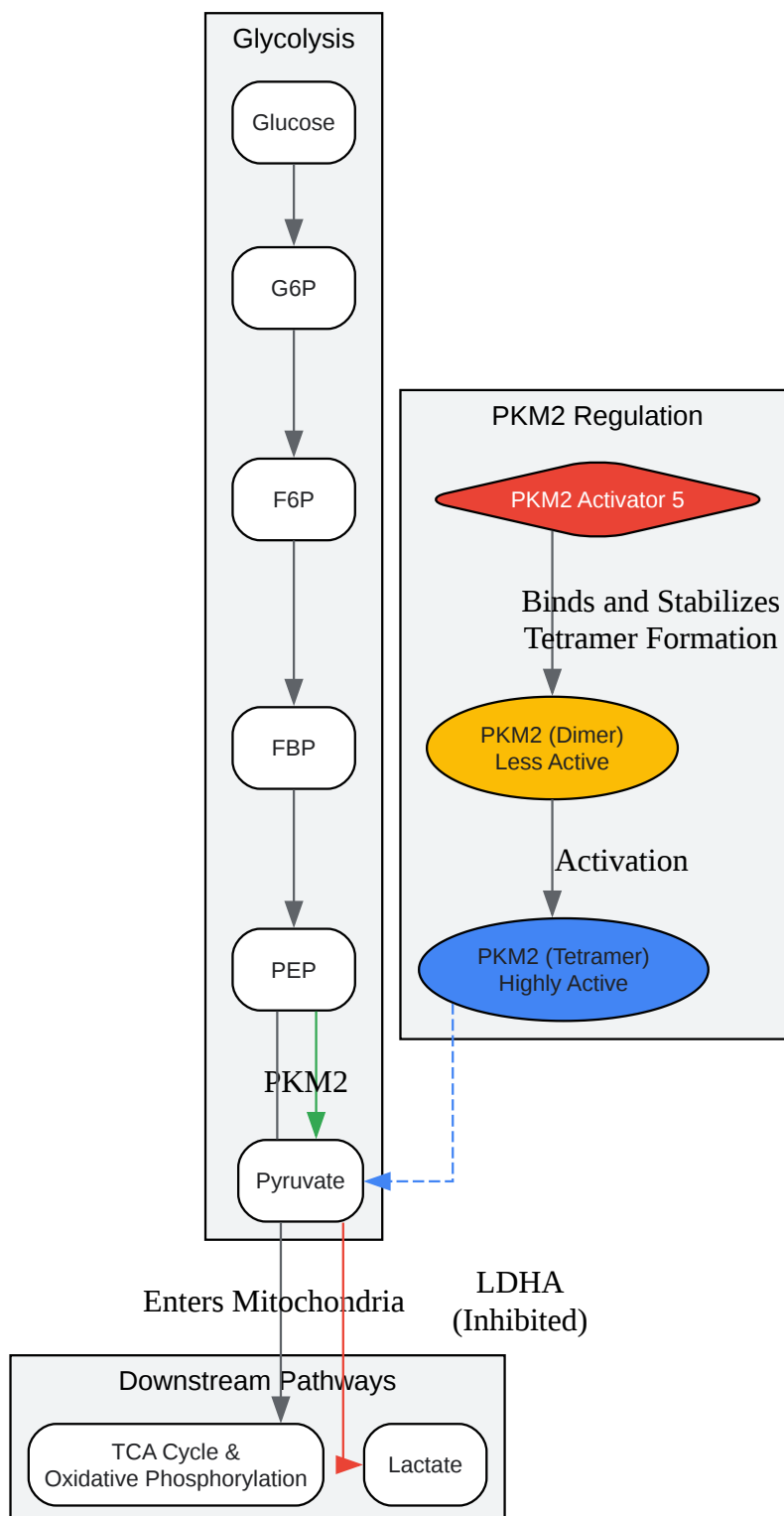
Assay	Cell Line	Expected Outcome with PKM2 Activator 5	Reference
Lactate Production	Cancer Cell Line (e.g., A549, HCT116)	Decreased extracellular lactate	^[1]
Cell Proliferation	Cancer Cell Line (e.g., A549, HCT116)	Inhibition of cell growth	^[7]
Cellular Thermal Shift Assay (CETSA)	Cancer Cell Line (e.g., A549, HCT116)	Increased thermal stability of PKM2	^{[8][9]}

Signaling Pathways and Experimental Workflows

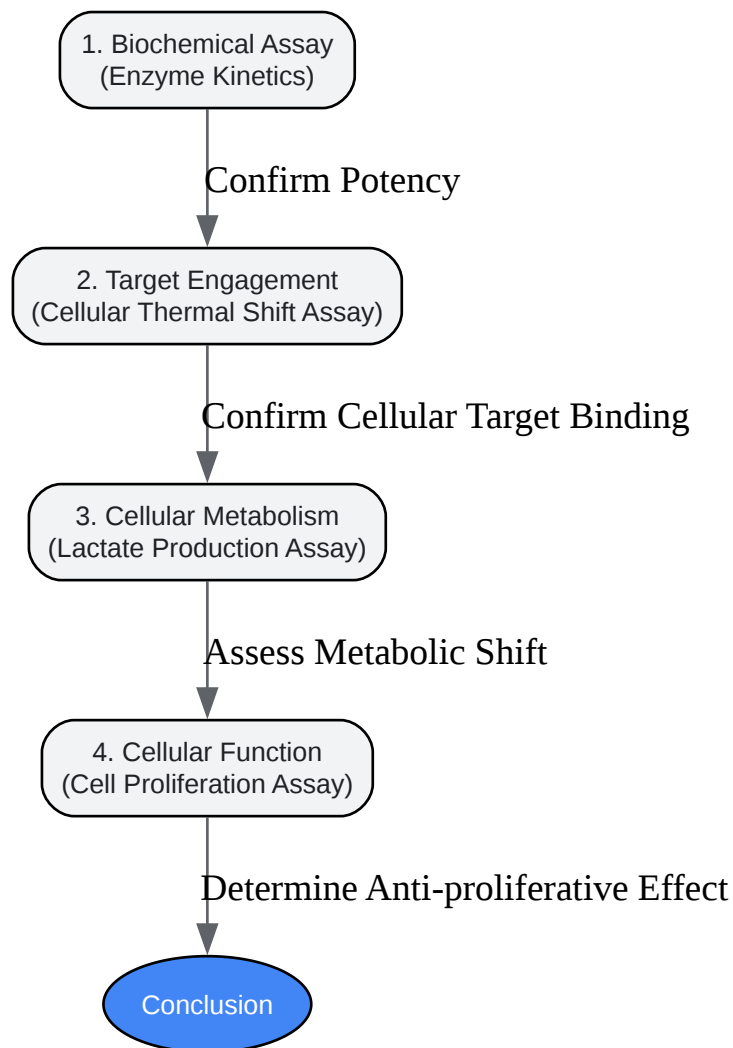
PKM2 Activation and Downstream Metabolic Effects

Activation of PKM2 by small molecules like activator 5 promotes the formation of the stable tetrameric form. This enhances the conversion of phosphoenolpyruvate (PEP) to pyruvate, driving the metabolic flux towards the TCA cycle and oxidative phosphorylation, and away from lactate production, a hallmark of the Warburg effect.

PKM2 Activation and Metabolic Shift



Workflow for PKM2 Activator 5 Evaluation



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